

In-Depth Technical Guide: Solubility of Thalidomide-NH-PEG3-COOH

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Compound of Interest		
Compound Name:	Thalidomide-NH-PEG3-COOH	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Thalidomide-NH-PEG3-COOH**, a key building block in the development of Proteolysis Targeting Chimeras (PROTACs). Understanding the solubility of this linker-ligand conjugate is critical for its effective use in research and drug development, from initial experimental design to the formulation of potential therapeutic agents.

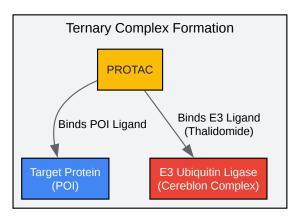
Core Concepts: The Role of Thalidomide-NH-PEG3-COOH in PROTAC Technology

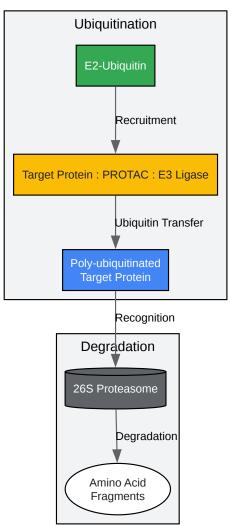
Thalidomide-NH-PEG3-COOH is a bifunctional molecule that incorporates a Thalidomide moiety, which serves as a ligand for the E3 ubiquitin ligase Cereblon (CRBN), connected to a three-unit polyethylene glycol (PEG) linker with a terminal carboxylic acid. This structure is integral to the mechanism of PROTACs, which are designed to hijack the cell's natural protein disposal system—the ubiquitin-proteasome system—to selectively degrade target proteins implicated in disease. The carboxylic acid group provides a reactive handle for conjugation to a ligand that binds to the target protein of interest.

The general mechanism of action for a PROTAC utilizing a Thalidomide-based ligand is illustrated below.



General PROTAC Mechanism of Action





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Caption: General PROTAC Mechanism of Action.

Quantitative Solubility Data



The solubility of **Thalidomide-NH-PEG3-COOH** has been reported in dimethyl sulfoxide (DMSO). It is important to note that comprehensive public data on the solubility of this compound in a wide range of common laboratory solvents is limited. For in vivo studies, this compound is often prepared in co-solvent systems, though these preparations do not necessarily represent the maximum solubility.

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	125	261.80	Ultrasonic assistance may be required. Hygroscopic DMSO can impact solubility; use of a fresh aliquot is recommended.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of compounds like **Thalidomide-NH-PEG3-COOH**. The choice between a kinetic or thermodynamic assay depends on the stage of research, with kinetic assays being more suited for high-throughput screening in early discovery and thermodynamic assays providing a more accurate measure for lead optimization and pre-formulation.

Thermodynamic Solubility Assay (Shake-Flask Method)

This method determines the equilibrium solubility of a compound and is considered the "gold standard"

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